

Nylon 6 vs. Nylon 6/12: A Comparative Analysis of Water Absorption

Author: BenchChem Technical Support Team. Date: December 2025



A comprehensive review of the water absorption characteristics of Nylon 6 and **Nylon 6/12**, detailing the underlying structural differences and providing standardized experimental data for researchers, scientists, and drug development professionals.

In the realm of polymer science and material selection for sensitive applications, understanding the hygroscopic nature of nylons is paramount. Water absorption can significantly impact the dimensional stability, mechanical properties, and overall performance of a material. This guide provides a detailed comparison of the water absorption properties of two common polyamides: Nylon 6 and **Nylon 6/12**. Experimental data, in accordance with the ASTM D570 standard, is presented to offer a clear quantitative comparison.

Executive Summary

Nylon 6/12 consistently demonstrates significantly lower water absorption compared to Nylon 6. This characteristic is directly attributable to its molecular structure, which features a lower concentration of hydrophilic amide groups. For applications where dimensional stability and consistent mechanical performance in the presence of moisture are critical, **Nylon 6/12** presents a superior alternative to Nylon 6.

Data Presentation: Water Absorption of Nylon 6 vs. Nylon 6/12



The following table summarizes the water absorption characteristics of Nylon 6 and **Nylon 6/12** under standardized testing conditions. The data has been compiled from various technical datasheets.[1][2][3]

Property	Test Method	Nylon 6	Nylon 6/12
Water Absorption, 24 hours @ 23°C	ASTM D570	1.6%	0.25%
Water Absorption, Saturation @ 23°C	ASTM D570	>10%	3.0%

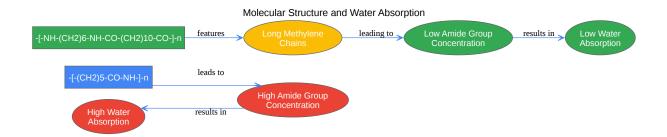
Molecular Structure and its Impact on Water Absorption

The disparity in water absorption between Nylon 6 and **Nylon 6/12** is fundamentally linked to their chemical structures. Polyamides absorb water through the formation of hydrogen bonds with the amide (-CONH-) groups present in their polymer chains.

- Nylon 6: Is a homopolymer synthesized from caprolactam. Its structure consists of repeating units each containing one amide group and five methylene (-CH2-) groups.
- Nylon 6/12: Is a copolymer synthesized from hexamethylenediamine and dodecanedioic acid. Its repeating unit is significantly longer and contains a higher ratio of methylene groups to amide groups.

The greater number of methylene groups in **Nylon 6/12** creates longer hydrophobic hydrocarbon chains between the polar amide groups. This increased spacing and reduced concentration of the hydrophilic amide moieties result in a material that is inherently less prone to water absorption.





Click to download full resolution via product page

Molecular structure's influence on water absorption.

Experimental Protocols: Water Absorption Testing (ASTM D570)

The data presented in this guide is based on the standardized test method ASTM D570 for determining the water absorption of plastics.[4][5][6] The following is a detailed description of the typical experimental protocol.

- 1. Specimen Preparation:
- Test specimens are typically molded into a standard disk shape with a diameter of 50.8 mm (2 inches) and a thickness of 3.2 mm (1/8 inch).[6]
- The surfaces of the specimens must be clean and free from any contaminants.
- 2. Initial Conditioning and Weighing:
- Specimens are dried in an oven at a specified temperature (e.g., 50 °C for 24 hours for materials sensitive to higher temperatures) to remove any initial moisture.



- After drying, the specimens are cooled to room temperature in a desiccator to prevent moisture reabsorption from the atmosphere.
- The initial "dry" weight of each specimen is then accurately measured to the nearest 0.001 g. [6]

3. Immersion:

- The conditioned and weighed specimens are fully immersed in distilled water maintained at a constant temperature, typically 23 °C.
- For the 24-hour water absorption test, the specimens remain immersed for a period of 24 ± 1 hours.
- For the water absorption at saturation test, the specimens remain immersed for an extended period, with periodic removal, drying, and weighing, until the weight gain is negligible over a specified time, indicating that equilibrium has been reached.
- 4. Final Weighing and Calculation:
- After the specified immersion period, the specimens are removed from the water.
- They are quickly patted dry with a lint-free cloth to remove surface water.
- The "wet" weight of each specimen is then measured.
- The percentage of water absorption is calculated using the following formula:

Water Absorption (%) = [(Wet Weight - Dry Weight) / Dry Weight] x 100



ASTM D570 Experimental Workflow Start **Specimen Preparation** (e.g., 50.8mm disk) **Initial Conditioning** (Drying in Oven) Weigh Initial 'Dry' Mass Immersion in Distilled Water (@ 23°C) **Test Conditions** Weigh Final 24 hours or Saturation 'Wet' Mass Calculate % Water Absorption

Click to download full resolution via product page

End

Workflow for ASTM D570 water absorption testing.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. lookpolymers.com [lookpolymers.com]
- 2. resinenterprise.com [resinenterprise.com]
- 3. resinenterprise.com [resinenterprise.com]
- 4. store.astm.org [store.astm.org]
- 5. store.astm.org [store.astm.org]
- 6. file.yizimg.com [file.yizimg.com]
- To cite this document: BenchChem. [Nylon 6 vs. Nylon 6/12: A Comparative Analysis of Water Absorption]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422588#nylon-6-12-vs-nylon-6-a-comparative-study-on-water-absorption]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com